# Spectroscopic Characterization of 4-Acetyl-7-chloroquinoline: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Acetyl-7-chloroquinoline* |
| *CAS No.:* | *89770-25-2* |
| *Cat. No.:* | *B1371437* |

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## Executive Summary & Compound Profile

**4-Acetyl-7-chloroquinoline** is a functionalized heteroaromatic scaffold. Its spectroscopic signature is defined by the interplay between the electron-deficient quinoline ring, the electron-withdrawing chlorine atom at position 7, and the acyl moiety at position 4.

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| Property | Data |
|---|---|
| IUPAC Name | 1-(7-chloroquinolin-4-yl)ethanone |
| Molecular Formula | C<br>H<br>ClNO |
| Molecular Weight | 205.64 g/mol |
| Monoisotopic Mass | 205.0294 (for<br>Cl) |
| Key Functionality | Quinoline Nitrogen, Aryl Chloride, Acetyl Ketone |

# Synthesis & Sample Origin (Context for Analysis)

Understanding the synthetic origin is critical for identifying potential impurities (e.g., unreacted nitriles or hydrolyzed acids) in the spectra.

- Primary Route: Nucleophilic substitution of 4,7-dichloroquinoline or 4-cyano-7-chloroquinoline followed by Grignard addition (MeMgBr) and hydrolysis.
- Common Impurities: 7-chloroquinoline-4-carboxylic acid (broad OH stretch in IR), 4-cyano-7-chloroquinoline (sharp CN stretch at ~2230 cm

  ).

# Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data reflects the desymmetrization of the quinoline ring. The acetyl group at C4 exerts a strong peri-effect on the proton at C5, causing significant deshielding.

## H NMR Analysis (Proton Assignment)

Solvent: CDCl

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(Reference:

7.26 ppm) or DMSO-

(Reference:

2.50 ppm).

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| Position | Shift (, ppm) | Multiplicity | (Hz) | Assignment Logic |
|---|---|---|---|---|
| H-2 | 8.95 – 9.05 | d | 4.5 | Alpha to nitrogen; most deshielded heteroaromatic proton. |
| H-5 | 8.75 – 8.85 | d | 9.0 | Diagnostic Signal:Peri-deshielded by the C4-carbonyl oxygen. Shifts downfield significantly compared to unsubstituted quinoline. |
| H-8 | 8.15 – 8.20 | d | 2.0 | Meta to nitrogen, ortho to chlorine. Shows fine meta-coupling. |
| H-3 | 7.60 – 7.70 | d | 4.5 | Beta to nitrogen; ortho to acetyl group. |
| H-6 | 7.50 – 7.58 | dd | 9.0, 2.0 | Ortho to chlorine; appears as a doublet of doublets due to coupling with H-5 and H-8. |
| -CH | 2.70 – 2.80 | s | - | Acetyl methyl group. Characteristic |

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| | |
|---|---|
| | singlet for aryl ketones. |

## C NMR Analysis

Solvent: CDCl

(Reference:

77.16 ppm).

| Carbon Type | Shift (

, ppm) | Assignment |
|---|---|---|
| Carbonyl (C=O) | 198.0 – 202.0 | Ketone carbonyl. Most downfield signal. |
| C-2 | 150.0 – 152.0 | Alpha-carbon (C=N). |
| C-4 | 140.0 – 145.0 | Ipso to acetyl group. |
| C-7 | 135.0 – 137.0 | Ipso to chlorine (C-Cl). |
| Aromatic CH | 120.0 – 130.0 | C-3, C-5, C-6, C-8 signals. |
| Methyl (-CH

) | 28.0 – 30.0 | Acetyl methyl carbon. |

# Infrared (IR) Spectroscopy

The IR spectrum provides rapid confirmation of the carbonyl functionality and the integrity of the heteroaromatic core.

- Carbonyl Stretch (C=O):1680 – 1700 cm

  .

  - Note: The frequency is lower than typical aliphatic ketones (1715 cm

    ) due to conjugation with the quinoline ring.

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- C=N / C=C (Aromatic): 1580 – 1620 cm

  .

  - Strong absorptions characteristic of the quinoline skeletal vibrations.

- C-Cl Stretch: 700 – 800 cm

  .

  - Often obscured in the fingerprint region but distinct as a strong band.

- Absence of -OH/-NH: No broad bands >3000 cm

  (confirms absence of acid/amine precursors).

# Mass Spectrometry (MS)

Ionization Mode: Electron Impact (EI, 70 eV) or ESI (+).

## Fragmentation Pathway

The mass spectrum is characterized by the chlorine isotope pattern and sequential loss of the acetyl group components.

- Molecular Ion (M

  ):

  205 (100%) and 207 (33%).

  - Diagnostic: The 3:1 intensity ratio confirms the presence of one Chlorine atom (

    Cl /

    Cl).

- [M - CH

  ]

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:

190/192.

- Loss of the methyl radical from the acetyl group (Alpha-cleavage).

- [M - COCH

]

:

162/164.

- Loss of the acetyl radical, leaving the 7-chloroquinolinyl cation.

- [M - CO]

:

177/179.

- Less common but possible loss of carbon monoxide.

## Fragmentation Logic Diagram

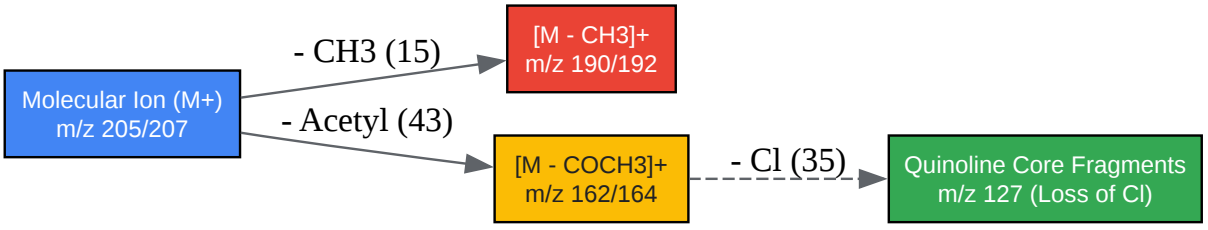


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Figure 1: Proposed EI-MS fragmentation pathway for **4-Acetyl-7-chloroquinoline**.

## Analytical Workflow & Protocol

To ensure data integrity, the following workflow is recommended for characterizing synthesized batches.

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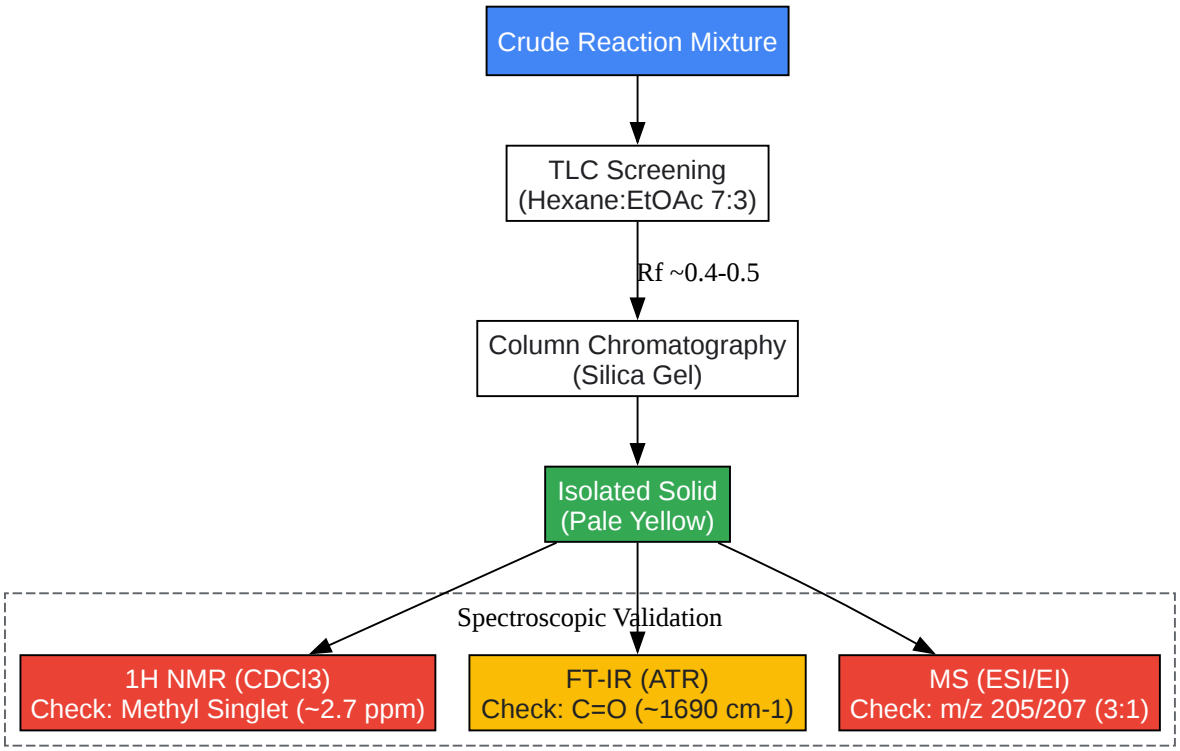


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Figure 2: Standard purification and validation workflow.

## Experimental Protocol Highlights

- Sample Preparation (NMR): Dissolve ~5-10 mg of the solid in 0.6 mL of CDCl

  . If solubility is poor, use DMSO-

  , but expect a slight downfield shift of the -OH signals (if any impurities exist) and solvent peaks at 2.50 ppm.

- Sample Preparation (IR): Use ATR (Attenuated Total Reflectance) for neat solid analysis. No KBr pellet required.

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- Storage: The compound is stable but should be stored under inert atmosphere (N

  ) at 4°C to prevent slow oxidation or hydrolysis.

## References


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